

An In-Depth Technical Guide to 2-Cyanoethylamine Hemifumarate

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Compound of Interest

Compound Name: 2-Cyanoethylamine hemifumarate

CAS No.: 2079-89-2

Cat. No.: B150938

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of biochemical research and pharmaceutical development, the precision of molecular tools is paramount. Among these, enzyme inhibitors hold a place of distinction, enabling the targeted modulation of biological pathways. This guide provides a comprehensive technical overview of **2-Cyanoethylamine hemifumarate**, a potent and irreversible inhibitor of lysyl oxidase. Our objective is to furnish researchers, scientists, and drug development professionals with a detailed understanding of this compound, from its fundamental chemical identity to its practical applications and safety considerations. The following sections are meticulously structured to offer not just data, but a causal understanding of the methodologies and applications discussed, ensuring both scientific integrity and field-proven insight.

Section 1: Core Identification and Chemical Properties

2-Cyanoethylamine hemifumarate, also known as Bis(3-aminopropionitrile) fumarate, is a salt composed of two molecules of 3-aminopropionitrile and one molecule of fumaric acid.[1] This specific stoichiometry is crucial for its stability and handling in a laboratory setting. The primary active component, 3-aminopropionitrile (also referred to as β -aminopropionitrile or BAPN), is a toxic constituent found in plants of the Lathyrus genus.[2] The formation of the hemifumarate salt facilitates its use as a research chemical.

It is critical to distinguish **2-Cyanoethylamine hemifumarate** (CAS 2079-89-2) from a similarly named compound, (2-cyanoethyl)ammonium hydrogen fumarate (CAS 352-96-5). The latter has a different molecular structure, formula, and weight, and consequently, distinct properties and applications.

Identifiers and Physicochemical Data

For clarity and accurate record-keeping, the following table summarizes the key identifiers and physicochemical properties of **2-Cyanoethylamine hemifumarate**.

Identifier	Value	Source(s)
Chemical Name	2-Cyanoethylamine hemifumarate	[1]
Synonym(s)	Bis(3-aminopropionitrile) fumarate, 3-Aminopropionitrile fumarate salt, β -Aminopropionitrile hemifumarate	[1][3]
CAS Number	2079-89-2	[1][3]
Molecular Formula	$(C_3H_6N_2)_2 \cdot C_4H_4O_4$	[1][3]
Molecular Weight	256.26 g/mol	[1][3]
Appearance	White to pale cream crystalline powder	[4]
Melting Point	177 °C (decomposes)	[5]
Solubility	Water: 50 mg/mL (clear, colorless to faintly yellow solution)	[5]

Section 2: Synthesis and Manufacturing

The synthesis of **2-Cyanoethylamine hemifumarate** involves a two-step process: the formation of 3-aminopropionitrile followed by its salt formation with fumaric acid.

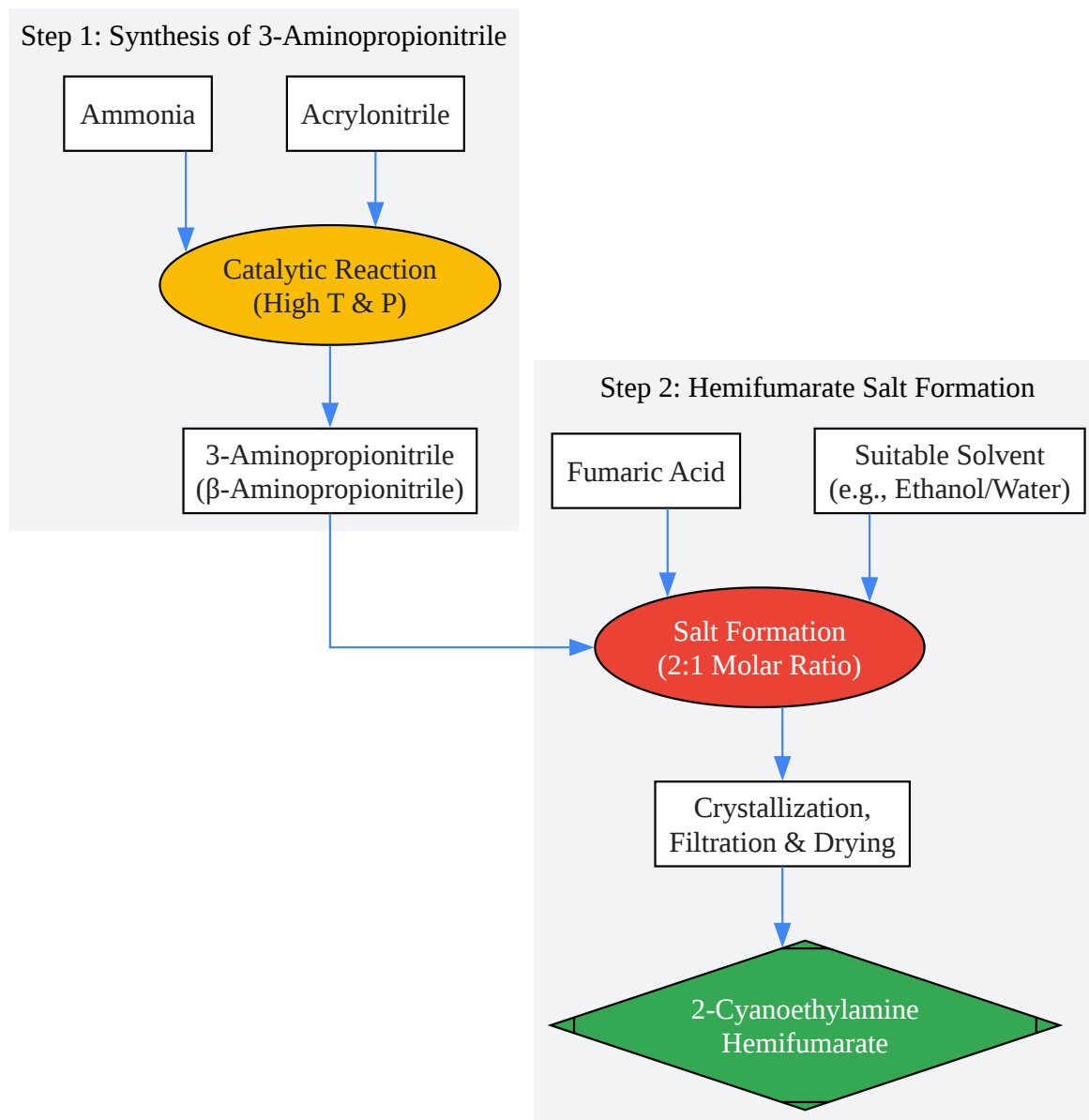
Synthesis of 3-Aminopropionitrile (β -Aminopropionitrile)

The industrial synthesis of 3-aminopropionitrile is typically achieved through the reaction of ammonia with acrylonitrile.[6] This reaction is carried out over a heterogeneous catalyst at elevated temperatures and pressures to ensure efficient conversion and selectivity.[6] The molar ratio of the reactants is a critical parameter to control the product distribution, as the formation of bis-(β -cyanoethyl)amine is a common side reaction.[6]

Formation of the Hemifumarate Salt

The preparation of the hemifumarate salt involves the reaction of two molar equivalents of 3-aminopropionitrile with one molar equivalent of fumaric acid in a suitable solvent system. The choice of solvent is critical to facilitate the reaction and subsequent crystallization of the salt. Ethanol or a mixture of ethanol and water are commonly employed. The product is then isolated by filtration, washed, and dried to yield the final crystalline solid.

The following diagram illustrates the conceptual workflow for the synthesis of **2-Cyanoethylamine hemifumarate**.



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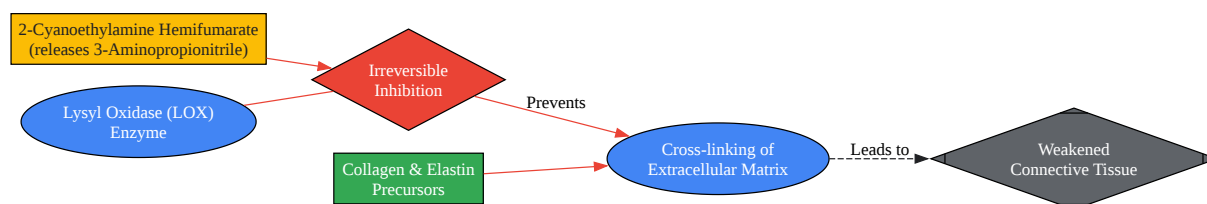
Caption: Synthesis workflow for **2-Cyanoethylamine hemifumarate**.

Section 3: Mechanism of Action and Applications

The primary biochemical function of **2-Cyanoethylamine hemifumarate** is the irreversible inhibition of lysyl oxidase (LOX).[5]

Inhibition of Lysyl Oxidase

Lysyl oxidase is a copper-dependent enzyme crucial for the cross-linking of collagen and elastin in the extracellular matrix.[7] This cross-linking is essential for the structural integrity and stability of connective tissues. The active component, 3-aminopropionitrile, acts as a lathyrogen, a substance that interferes with the formation of connective tissue.[7] It achieves this by irreversibly binding to the active site of lysyl oxidase, thereby preventing the oxidative deamination of lysine and hydroxylysine residues in collagen and elastin precursors. This inhibition leads to a reduction in the formation of covalent cross-links, resulting in weakened connective tissue.



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Caption: Mechanism of lysyl oxidase inhibition.

Research Applications

Due to its potent inhibitory effect on lysyl oxidase, **2-Cyanoethylamine hemifumarate** is a valuable tool in various research areas:

- **Connective Tissue Disorders:** It is used to induce experimental lathyrism in animal models to study the pathogenesis of diseases involving defective collagen and elastin, such as certain vascular and skeletal disorders.[8]

- **Cancer Research:** Lysyl oxidase is implicated in tumor progression and metastasis. Inhibitors like **2-Cyanoethylamine hemifumarate** are used to investigate the role of LOX in these processes and to explore its potential as an anti-cancer therapeutic target.
- **Fibrosis Research:** The excessive deposition of extracellular matrix is a hallmark of fibrotic diseases. By inhibiting collagen cross-linking, this compound is used to study the mechanisms of fibrosis and to evaluate potential anti-fibrotic therapies.

Section 4: Analytical Methodologies

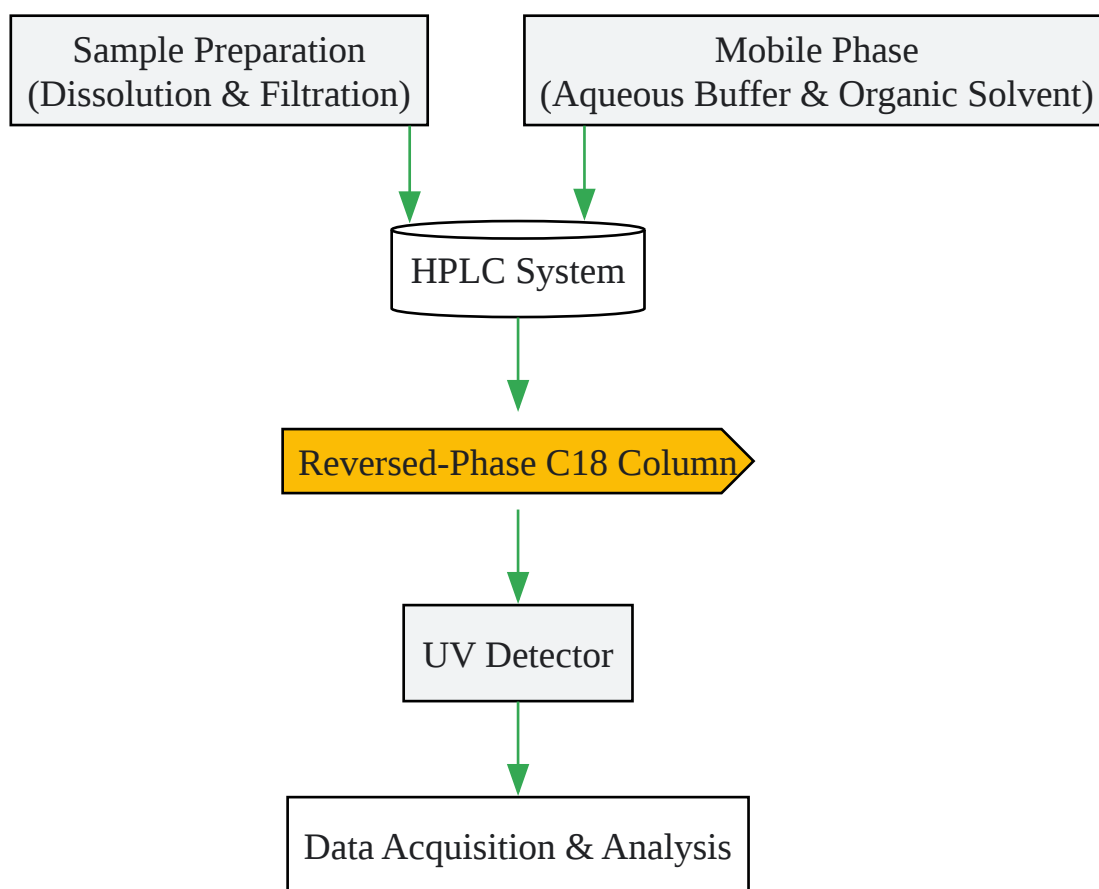
Accurate and reliable analytical methods are essential for the quality control and characterization of **2-Cyanoethylamine hemifumarate**.

High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is crucial for determining the purity and quantifying the active pharmaceutical ingredient. While a specific, published monograph for the hemifumarate salt is not readily available, a general approach based on the analysis of related compounds can be adapted.

Illustrative HPLC Protocol:

- **Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is typically suitable.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol) is often employed. The gradient profile would need to be optimized to achieve adequate separation of the active ingredient from any impurities.
- **Flow Rate:** A flow rate of 1.0 mL/min is a common starting point.
- **Detection:** UV detection at a wavelength where the compound exhibits significant absorbance is appropriate.
- **Sample Preparation:** Samples should be accurately weighed and dissolved in a suitable diluent, typically the mobile phase, to a known concentration.



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Caption: General workflow for HPLC analysis.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the chemical structure of the compound. The spectra would show characteristic peaks for the aminopropionitrile and fumarate moieties.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound and to identify its fragmentation patterns, further confirming its identity. For 3-aminopropionitrile, characteristic peaks in the mass spectrum can be observed.[1]

Section 5: Safety and Toxicology

2-Cyanoethylamine hemifumarate is classified as a hazardous substance and must be handled with appropriate precautions.

Hazard Identification

- Toxicity: The compound is considered toxic.[9] Ingestion, inhalation, and skin contact may be harmful.[10]
- Irritation: It can cause irritation to the skin, eyes, and respiratory system.[9]
- Reproductive Toxicity: There is a potential for harm to the unborn child.[9]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[11]
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.[10]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[7]
 - Respiratory Protection: If dusts are generated, a NIOSH-approved respirator is necessary. [12]
 - Skin and Body Protection: A lab coat or other protective clothing is required.[13]

Toxicological Profile

The toxicity of **2-Cyanoethylamine hemifumarate** is primarily attributed to the 3-aminopropionitrile component. Chronic exposure can lead to lathyrism, characterized by skeletal deformities and aortic aneurysms due to the inhibition of collagen and elastin cross-linking.[8] Studies in rats have shown that the fumarate salt is absorbed after oral administration and can induce characteristic lesions in the aorta with chronic exposure.[8] The metabolism of 3-aminopropionitrile can also release cyanide, contributing to its toxicity.[5]

Section 6: Conclusion

2-Cyanoethylamine hemifumarate is a powerful and specific tool for researchers studying the extracellular matrix and associated diseases. Its well-defined mechanism of action as an

irreversible inhibitor of lysyl oxidase makes it invaluable in fields ranging from connective tissue biology to oncology. However, its significant toxicity necessitates a thorough understanding of its properties and strict adherence to safety protocols. This guide has provided a comprehensive overview of the essential technical information required for the safe and effective use of this compound in a research and development setting.

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